

Personal protective equipment for handling 1,4-Piperazinedipropanesulfonic acid, beta1,beta4-dihydroxy-

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Compound of Interest

Compound Name: 1,4-Piperazinedipropanesulfonic acid, beta1,beta4-dihydroxy-

Cat. No.: B1630553

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Essential Safety and Handling Guide for 1,4-Piperazinebis(propanesulfonic acid)

Chemical Identifier: 1,4-Piperazinebis(propanesulfonic acid) CAS Number: 5625-56-9

Molecular Formula: C10H22N2O6S2[1][2]

This document provides essential safety protocols and logistical information for handling 1,4-Piperazinebis(propanesulfonic acid), a compound commonly used as a buffering agent in biochemical research.[2] While this substance does not meet the criteria for classification as hazardous under Regulation (EC) No 1272/2008, adherence to standard laboratory safety practices is crucial.[1][3]

Personal Protective Equipment (PPE)

When handling 1,4-Piperazinebis(propanesulfonic acid), especially in its powdered form, the following personal protective equipment is recommended to minimize exposure:

PPE Category	Item	Specification
Eye and Face Protection	Safety Glasses or Goggles	Must comply with OSHA's 29 CFR 1910.133 or European Standard EN166.
Skin Protection	Protective Gloves	Wear appropriate chemical-resistant gloves.
Lab Coat/Protective Clothing	To prevent skin exposure.	
Respiratory Protection	Particulate Filter Respirator	Recommended when dusts are generated. A P1 type filter is suggested.

Operational and Disposal Plans

Handling and Storage:

- Ventilation: Use in a well-ventilated area. Local and general ventilation should be employed to control dust levels.[\[1\]](#)
- Static Discharge: Take precautionary measures against static discharge.[\[1\]](#)
- Hygiene: Wash hands thoroughly after handling.[\[1\]](#) Do not eat, drink, or smoke in work areas.[\[1\]](#) Contaminated clothing should be removed before entering eating areas.[\[1\]](#)
- Storage: Store in a tightly closed container in a dry place.[\[4\]](#) Recommended storage temperature is between +2°C and +8°C.[\[4\]](#)

Spill Management:

- Evacuate: Evacuate the danger area.
- Containment: Cover drains to prevent the product from entering.[\[4\]](#)
- Cleanup: Take up the material mechanically and place it in appropriate containers for disposal.[\[1\]](#)[\[3\]](#) Avoid generating dust.[\[4\]](#)

- Ventilation: Ventilate the affected area after cleanup.[\[1\]](#)

Disposal:

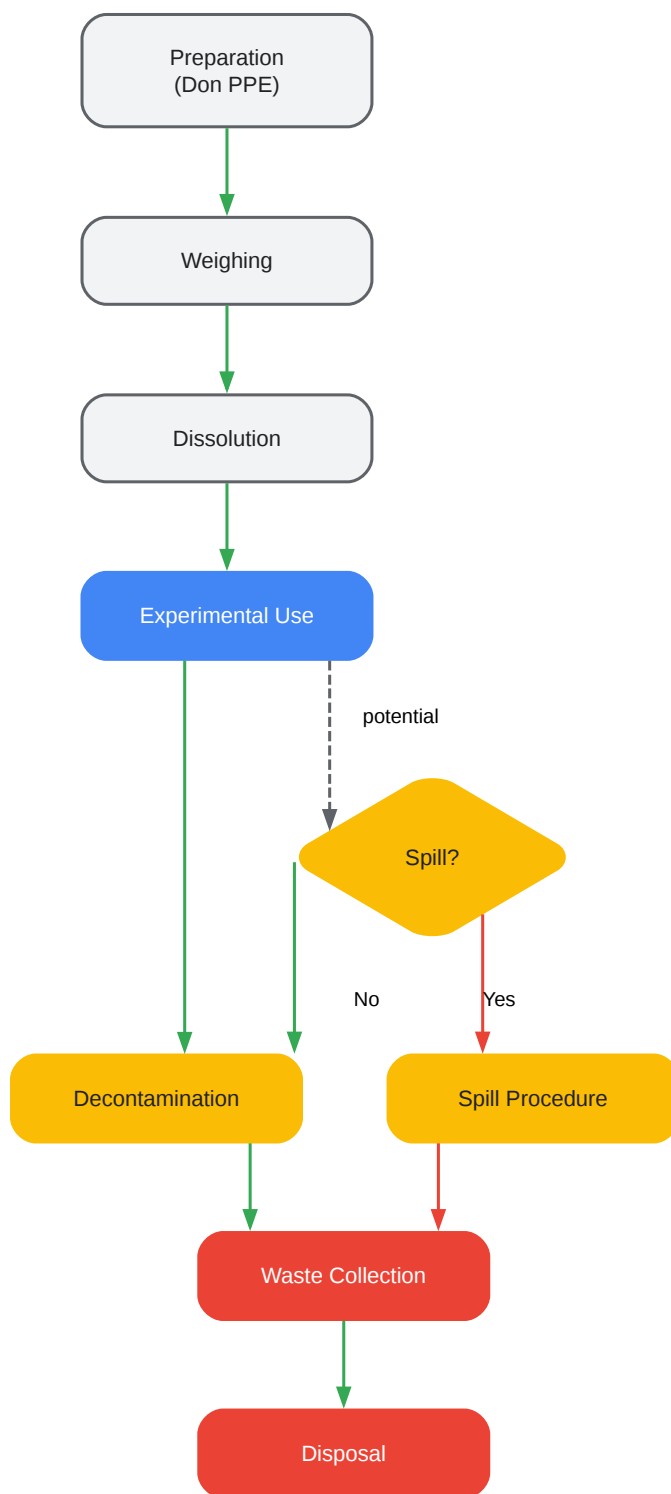
- Dispose of the substance and its container in accordance with local, regional, and national regulations. The product should be disposed of at an approved waste disposal plant.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If you feel unwell, seek medical advice. [3] [4]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water or shower. [4]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice. [4] [5]
Ingestion	Rinse mouth. Make the victim drink water (two glasses at most). Consult a doctor if you feel unwell. [3] [4]

Experimental Workflow

The following diagram illustrates the standard workflow for handling 1,4-Piperazinebis(propanesulfonic acid) in a laboratory setting, from initial preparation to final disposal.



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